

# chemical formula and structure of zinc nitrate hexahydrate

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## Compound of Interest

Compound Name: ZINC nitrate

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## An In-depth Technical Guide to Zinc Nitrate Hexahydrate

This technical guide provides a comprehensive overview of the chemical and physical properties of **zinc nitrate** hexahydrate, targeting researchers, scientists, and professionals in drug development. The document details its chemical formula, structure, and key quantitative data, alongside detailed experimental protocols for its synthesis and analysis.

### Chemical Formula and Structure

The chemical formula for **zinc nitrate** hexahydrate is  $\text{Zn}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ .<sup>[1][2][3][4]</sup> This formula indicates that each formula unit of **zinc nitrate** is associated with six molecules of water of hydration.

The structure of solid **zinc nitrate** hexahydrate consists of a central zinc(II) ion ( $\text{Zn}^{2+}$ ) coordinated by six water molecules in a distorted octahedral geometry. The nitrate ions ( $\text{NO}_3^-$ ) are not directly bonded to the zinc ion but are present in the crystal lattice. In aqueous solutions, the zinc ion exists as the hexaaquazinc(II) complex ion,  $[\text{Zn}(\text{H}_2\text{O})_6]^{2+}$ .

### Quantitative Data

The following table summarizes the key quantitative properties of **zinc nitrate** hexahydrate:

Property	Value	Units
Molar Mass	297.49	g/mol
Appearance	Colorless, deliquescent crystals	-
Density	2.065	g/cm <sup>3</sup>
Melting Point	36.4	°C
Boiling Point	~125 (decomposes)	°C
Solubility in Water	184.3 (at 20 °C)	g/100 mL
pH (5% solution)	~5.1	-

## Experimental Protocols

This section provides detailed methodologies for key experiments involving **zinc nitrate** hexahydrate.

### 3.1. Synthesis of **Zinc Nitrate** Hexahydrate

**Zinc nitrate** hexahydrate can be synthesized by the reaction of zinc oxide with nitric acid.

- Materials:
  - Zinc oxide (ZnO)
  - Concentrated nitric acid (HNO<sub>3</sub>)
  - Distilled water
  - Beaker
  - Stirring rod
  - Heating plate
  - Crystallizing dish

- Procedure:
  - Carefully add a stoichiometric amount of zinc oxide to a beaker containing a calculated volume of diluted nitric acid. The reaction is exothermic.
  - Stir the mixture gently until all the zinc oxide has dissolved.
  - If the reaction is slow, gentle heating on a heating plate can be applied.
  - Once a clear solution is obtained, transfer it to a crystallizing dish.
  - Allow the solution to cool down slowly to room temperature. Colorless crystals of **zinc nitrate** hexahydrate will form.
  - The crystals can be separated from the mother liquor by filtration and then dried in a desiccator.

### 3.2. Quantitative Analysis of Zinc by Complexometric Titration

The zinc content in **zinc nitrate** hexahydrate can be determined by titration with a standardized solution of ethylenediaminetetraacetic acid (EDTA).

- Materials:
  - **Zinc nitrate** hexahydrate sample
  - Standardized 0.01 M EDTA solution
  - Ammonia-ammonium chloride buffer (pH 10)
  - Eriochrome Black T indicator
  - Burette, pipette, conical flask
  - Distilled water
- Procedure:

- Accurately weigh a sample of **zinc nitrate** hexahydrate and dissolve it in a known volume of distilled water in a volumetric flask.
- Pipette a known volume of the sample solution into a conical flask.
- Add approximately 100 mL of distilled water and 2 mL of the ammonia buffer solution.
- Add a pinch of Eriochrome Black T indicator. The solution will turn wine-red.
- Titrate the solution with the standardized EDTA solution from the burette until the color changes from wine-red to a distinct blue. This is the endpoint.
- Record the volume of EDTA solution used and calculate the concentration of zinc in the sample.

### 3.3. Synthesis of Zinc Oxide Nanoparticles

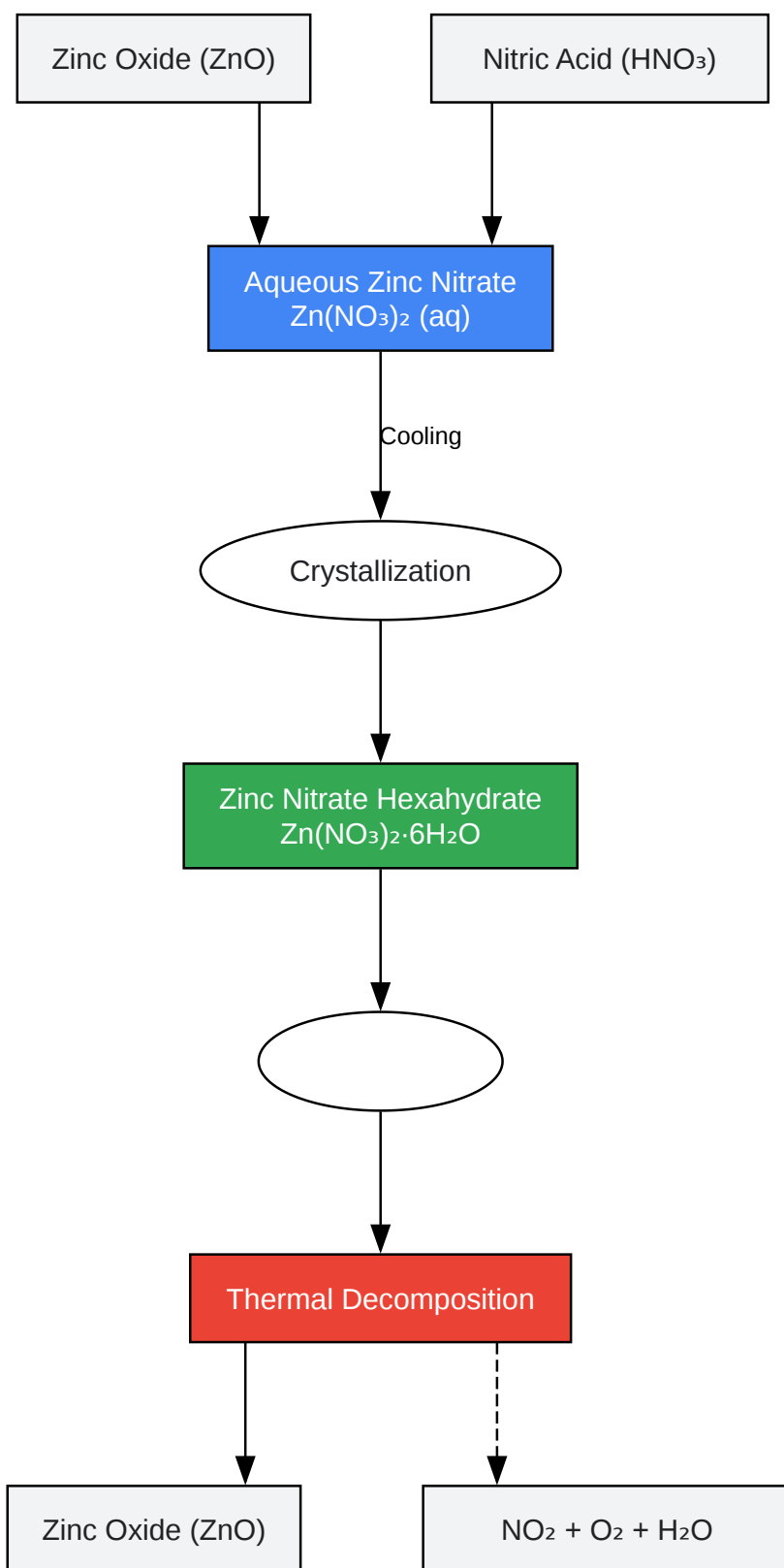
**Zinc nitrate** hexahydrate is a common precursor for the synthesis of zinc oxide (ZnO) nanoparticles via a precipitation method.

- Materials:
  - **Zinc nitrate** hexahydrate ( $\text{Zn}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ )
  - Sodium hydroxide (NaOH)
  - Distilled water
  - Beakers
  - Magnetic stirrer
  - Centrifuge
  - Oven or furnace
- Procedure:
  - Prepare a 0.2 M aqueous solution of **zinc nitrate** hexahydrate.

- Prepare a 0.4 M aqueous solution of sodium hydroxide.
- While vigorously stirring the **zinc nitrate** solution at room temperature, add the sodium hydroxide solution dropwise. A white precipitate of zinc hydroxide ( $\text{Zn}(\text{OH})_2$ ) will form.
- Continue stirring the suspension for 2 hours to age the precipitate.
- Separate the precipitate by centrifugation.
- Wash the precipitate several times with distilled water to remove any unreacted ions, followed by a final wash with ethanol.
- Dry the precipitate in an oven at 80-100 °C to obtain zinc hydroxide powder.
- Calcine the dried zinc hydroxide powder in a furnace at a temperature of 300-500 °C to yield ZnO nanoparticles. The thermal decomposition reaction is:  $\text{Zn}(\text{OH})_2 \rightarrow \text{ZnO} + \text{H}_2\text{O}$ .

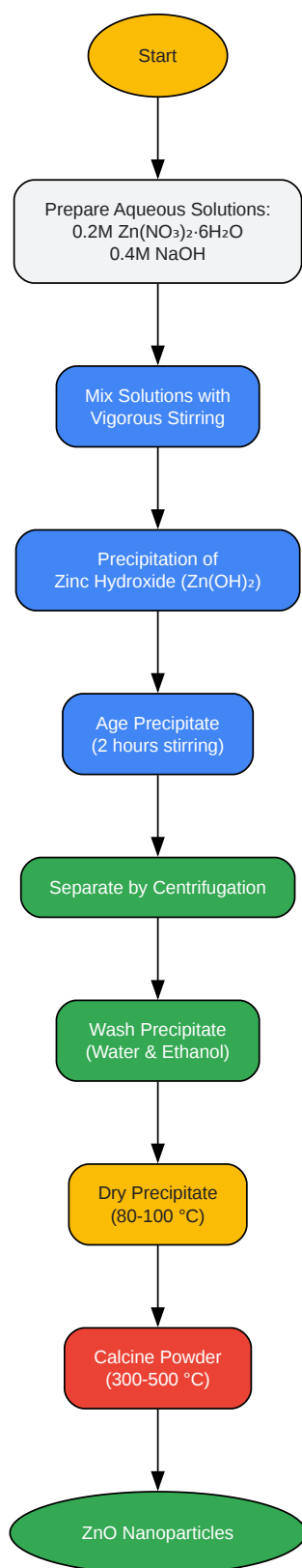
## Visualization of Logical Relationships

The following diagrams illustrate key processes and relationships involving **zinc nitrate** hexahydrate.



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Synthesis and Thermal Decomposition of **Zinc Nitrate** Hexahydrate.



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Experimental Workflow for ZnO Nanoparticle Synthesis.

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